

An In-depth Technical Guide to the Physical Properties of Eicosyltriethylammonium Bromide

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Compound of Interest

Compound Name: Eicosyltriethylammonium bromide

Cat. No.: B562210

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **Eicosyltriethylammonium bromide** (CAS No. 75222-49-0). Due to the limited availability of specific experimental data for this compound, this document also furnishes comprehensive, representative experimental protocols for the determination of its core physicochemical characteristics.

Core Physical Properties

Eicosyltriethylammonium bromide is a quaternary ammonium salt, a class of compounds widely utilized as surfactants in various industrial and pharmaceutical applications. Its structure, featuring a long hydrophobic eicosyl (C20) tail and a hydrophilic triethylammonium head group, imparts amphiphilic properties that are crucial for its function.

Table 1: Summary of Known Physical Properties of **Eicosyltriethylammonium Bromide**

Property	Value	Source
CAS Number	75222-49-0	[1]
Molecular Formula	C ₂₆ H ₅₆ BrN	[1]
Molecular Weight	462.63 g/mol	[1]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A
Critical Micelle Concentration (CMC)	Data not available	N/A

While specific experimental values for the melting point, boiling point, solubility, and CMC of **Eicosyltriethylammonium bromide** are not readily found in the surveyed literature, the behavior of homologous series of alkyltrimethylammonium and alkyltriethylammonium bromides can provide an indication of its expected properties. Generally, for long-chain quaternary ammonium salts, the Critical Micelle Concentration (CMC) decreases as the length of the alkyl chain increases[2]. Therefore, **Eicosyltriethylammonium bromide** is expected to have a very low CMC in aqueous solutions. The solubility in water is also expected to be low due to its long hydrophobic tail, while it is likely to be more soluble in organic solvents[3].

Experimental Protocols for Property Determination

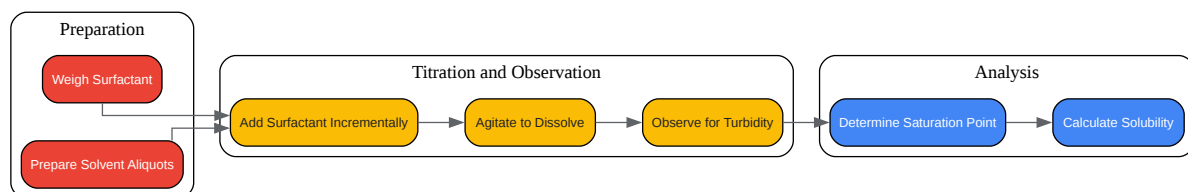
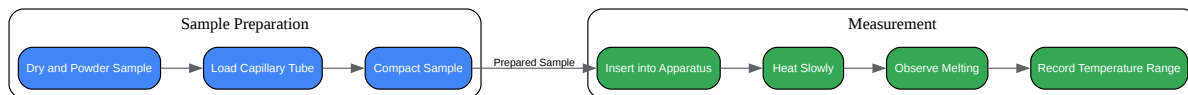
The following sections detail standardized experimental methodologies for determining the key physical properties of surfactants like **Eicosyltriethylammonium bromide**.

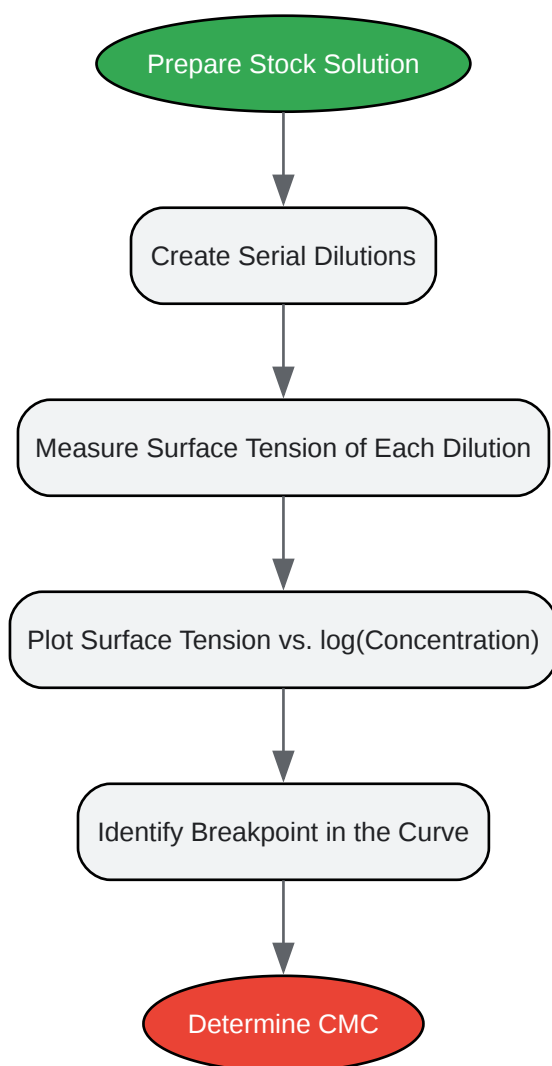
The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline substance, this occurs over a narrow range. The capillary method is a common and reliable technique for this determination[4][5][6].

Experimental Protocol: Capillary Method

- Sample Preparation:

- Ensure the **Eicosyltriethylammonium bromide** sample is thoroughly dry and in a fine powdered form. If necessary, gently grind the crystals in a mortar and pestle.
- Press the open end of a capillary tube into the powdered sample to collect a small amount of the compound.
- Tap the sealed end of the capillary tube on a hard surface to compact the powder, aiming for a sample height of 2-3 mm[5][7].
- Apparatus Setup:
 - Insert the filled capillary tube into the sample holder of a melting point apparatus (e.g., a Mel-Temp or similar digital device).
 - Place a calibrated thermometer in the designated port of the apparatus.
- Measurement:
 - If the approximate melting point is unknown, perform a rapid preliminary heating to estimate the melting range.
 - For an accurate measurement, start heating at a slow, controlled rate (e.g., 1-2 °C per minute) when the temperature is about 15-20 °C below the estimated melting point[4].
 - Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last solid crystal melts (completion of melting). This range is the melting point of the substance.





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